Technical Monograph: 2-(3-Fluorophenyl)-2-oxoacetic Acid[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(3-Fluorophenyl)-2-oxoacetic acid*
CAS No.:	*79477-87-5*
Cat. No.:	*B3043220*

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Executive Summary

2-(3-Fluorophenyl)-2-oxoacetic acid (IUPAC), also known as (3-Fluorophenyl)glyoxylic acid, is a specialized fluorinated building block critical in the synthesis of bioactive heterocycles and peptidomimetics.[1] Distinguished by the metabolic stability conferred by the meta-fluorine substituent, this ngcontent-ng-c3230145110="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

-keto acid serves as a pivotal intermediate for developing inhibitors targeting kinases and aldose reductase.[1] This guide outlines its chemical profile, validated synthetic pathways, and downstream applications in medicinal chemistry.[2]

Chemical Identity & Profile[1][4][5][6]

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Property	Specification
IUPAC Name	2-(3-Fluorophenyl)-2-oxoacetic acid
Common Synonyms	(3-Fluorophenyl)glyoxylic acid; 3-Fluorobenzoylformic acid
CAS Registry Number	79477-87-5
Molecular Formula	
Molecular Weight	168.12 g/mol
SMILES	O=C(O)C(=O)c1cccc(F)c1
Appearance	White to off-white crystalline solid
Predicted pKa	~2.0–2.5 (Carboxylic acid), susceptible to -keto inductive effect
Solubility	Soluble in MeOH, EtOH, DMSO; sparingly soluble in water

Synthetic Architectures

The synthesis of **2-(3-fluorophenyl)-2-oxoacetic acid** is most reliably achieved through the Riley Oxidation of acetophenones or the Grignard addition to oxalates.[1] The choice of method depends on the availability of starting materials and scale requirements.

Primary Pathway: Selenium Dioxide Oxidation

The most direct "field-proven" route involves the oxidation of 3'-fluoroacetophenone using selenium dioxide (

) in wet pyridine or dioxane/water.[1] This method exploits the activation of the methyl group adjacent to the carbonyl.

- Mechanism: The reaction proceeds via the enol tautomer of the acetophenone, attacking the electrophilic selenium species. A Pummerer-like rearrangement follows, releasing elemental selenium and generating the

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-keto aldehyde (glyoxal), which is further oxidized (or hydrated and oxidized) to the

-keto acid under the reaction conditions.[1]

- Causality: The use of pyridine as a solvent/base promotes enolization, accelerating the rate-determining step.[1]

Alternative Pathway: Grignard Transmetallation

For anhydrous applications or to avoid toxic selenium waste, the reaction of 3-fluorophenylmagnesium bromide with diethyl oxalate is preferred.

- Mechanism: Nucleophilic attack of the Grignard reagent on one ester carbonyl of diethyl oxalate.

- Critical Control Point: Temperature must be maintained below -60°C to prevent double addition, which would yield the

  -hydroxy ester or diol.[1]

Synthetic Workflow Visualization

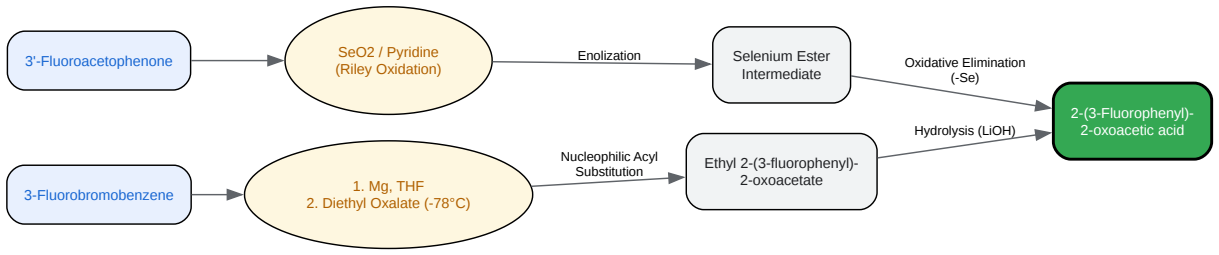

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Figure 1: Dual synthetic pathways for **2-(3-Fluorophenyl)-2-oxoacetic acid** via Oxidation or Grignard.[1][3][4]

Experimental Protocols

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Protocol A: Oxidation (Standard Laboratory Scale)

Adapted from standard arylglyoxylic acid synthesis methodologies [1].

Reagents:

- 3'-Fluoroacetophenone (10.0 mmol)[1][3]
- Selenium Dioxide (15.0 mmol, 1.5 eq)[1]
- Pyridine (20 mL)
- Hydrochloric acid (1 M)[1][4]

Methodology:

- Preparation: In a 100 mL round-bottom flask equipped with a reflux condenser, dissolve 3'-fluoroacetophenone in pyridine.
- Addition: Add finely powdered

  in one portion.
- Reaction: Heat the mixture to 80–90°C with vigorous magnetic stirring. Monitor by TLC (System: EtOAc/Hexane 1:1). The reaction typically completes in 2–4 hours.
  - Observation: The precipitation of black metallic selenium indicates reaction progress.
- Work-up:
  - Cool the mixture to room temperature.
  - Filter through a pad of Celite to remove metallic selenium. Caution: Selenium waste is toxic; dispose of separately.
  - Concentrate the filtrate under reduced pressure to remove pyridine.
  - Redissolve the residue in 10%

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(20 mL) and wash with diethyl ether (

mL) to remove unreacted ketone.

- Isolation: Acidify the aqueous layer to pH 1–2 using 6M

  . The product may precipitate as a solid or require extraction with EtOAc (

  mL).

- Purification: Recrystallize from toluene or a benzene/hexane mixture if necessary.

Protocol B: Grignard Synthesis (High Purity)

Recommended for applications requiring trace-metal-free material.[1]

Methodology:

- Formation: Generate 3-fluorophenylmagnesium bromide from 1-bromo-3-fluorobenzene and Mg turnings in dry THF.
- Addition: Cannulate the Grignard reagent dropwise into a solution of diethyl oxalate (2.0 eq) in THF at -78°C.
  - Why: Excess oxalate and low temperature prevent the formation of the tertiary alcohol.
- Hydrolysis: Quench with saturated

  , extract the ester, and hydrolyze using

  in THF/Water (1:1) at room temperature for 1 hour.

Reactivity & Applications

The unique reactivity of **2-(3-fluorophenyl)-2-oxoacetic acid** stems from its contiguous carbonyls (1,2-dicarbonyl), making it a potent electrophile for heterocyclization.[1]

Heterocycle Formation (Quinoxalines)

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Condensation with 1,2-diaminobenzenes yields 3-(3-fluorophenyl)quinoxalin-2(1H)-ones.[1] These scaffolds are privileged structures in drug discovery, often serving as glutamate receptor antagonists [2].

Medicinal Chemistry Utility

- Bioisosterism: The 3-fluoro group mimics the electronic properties of a hydroxyl group while preventing metabolic glucuronidation.
- Enzyme Inhibition: The

  -keto acid moiety mimics the transition state of peptide hydrolysis, making it effective in designing inhibitors for proteases and PTP1B (Protein Tyrosine Phosphatase 1B).[1]

Reaction Manifold Visualization

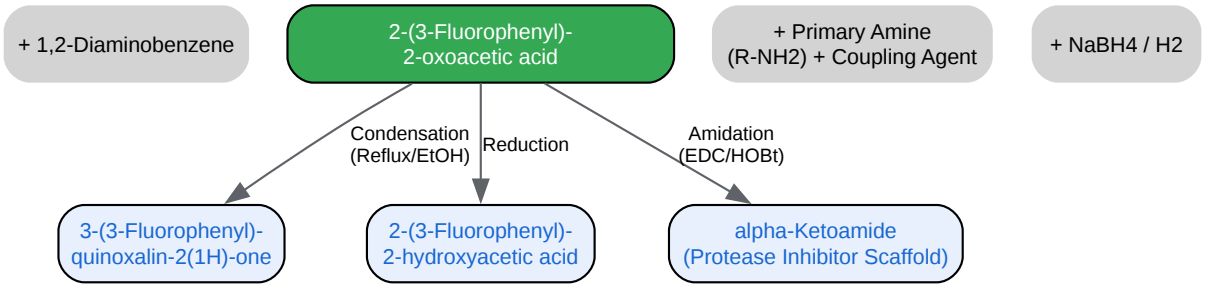

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Figure 2: Divergent synthesis of bioactive scaffolds from the core keto acid.[1]

Safety & Handling (E-E-A-T)

Hazard Classification (GHS):

- H315: Causes skin irritation.[3][5][6]
- H319: Causes serious eye irritation.[3][5][6][7]
- H335: May cause respiratory irritation.[3][5][6]

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Handling Protocols:

- Selenium Toxicity: If using Protocol A, all selenium byproducts must be treated as hazardous waste. Use bleach (sodium hypochlorite) to oxidize residual selenium on glassware to soluble selenates for proper disposal.
- Corrosivity: As an

  -keto acid, the compound is acidic and can degrade plastics over time. Store in glass containers at 2–8°C.

References

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- To cite this document: BenchChem. [Technical Monograph: 2-(3-Fluorophenyl)-2-oxoacetic Acid[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3043220/docs#technical-monograph-2-3-fluorophenyl-2-oxoacetic-acid-1]

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